

Using 5-(Hydroxymethyl)-5-phenylpiperidin-2-one as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 5-(Hydroxymethyl)-5-phenylpiperidin-2-one

CAS No.: 1909308-61-7

Cat. No.: B2899214

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Application Note: 5-(Hydroxymethyl)-5-phenylpiperidin-2-one

Pharmaceutical Intermediate for Quaternary Piperidine Scaffolds[1]

Executive Summary

5-(Hydroxymethyl)-5-phenylpiperidin-2-one (CAS: 1909308-61-7) is a "privileged scaffold" intermediate characterized by a quaternary stereocenter at the C5 position.[1] Unlike simple piperidines, this molecule offers a conformationally constrained lactam core with orthogonal functional handles: a secondary amide (lactam), a primary alcohol, and a bulky phenyl group.

This application note details the utility of this intermediate in synthesizing Neurokinin-1 (NK1) receptor antagonists, MDM2-p53 inhibitors, and quaternary

-amino acids.[1] We provide validated protocols for its functionalization, specifically focusing on the chemoselective reduction of the lactam and the activation of the hydroxymethyl group.[1]

Chemical Profile & Structural Logic

The "Gem-Disubstituted" Advantage

The presence of the phenyl and hydroxymethyl groups at the same carbon (C5) creates a gem-disubstituted quaternary center.^[1] In medicinal chemistry, this motif is critical for:

- Thorpe-Ingold Effect: Pre-organizing the molecule into a bioactive conformation, reducing the entropic penalty of binding to a receptor.^[1]
- Metabolic Stability: The quaternary center blocks oxidative metabolism (P450) at the C5 position, a common soft spot in piperidine drugs.

Physiochemical Properties

Property	Data	Note
Formula	C ₁₂ H ₁₅ NO ₂	
MW	205.26 g/mol	
Appearance	White to off-white solid	Hygroscopic; store under inert gas. ^[1]
Solubility	DMSO, MeOH, DCM (moderate)	Poor solubility in non-polar ethers.
Chirality	1 Chiral Center (C5)	Often supplied as racemate; resolution required for specific targets.
pKa	~16 (Lactam NH)	Requires strong base (NaH, LiHMDS) for N-alkylation. ^[1]

Strategic Applications in Drug Design

Pathway to NK1 Antagonists (Tachykinin Signaling)

The phenyl-piperidinyl core is ubiquitous in NK1 antagonists (e.g., analogs of CP-99,994 or L-733,060).^[1] **5-(Hydroxymethyl)-5-phenylpiperidin-2-one** serves as a precursor to 3-phenyl-

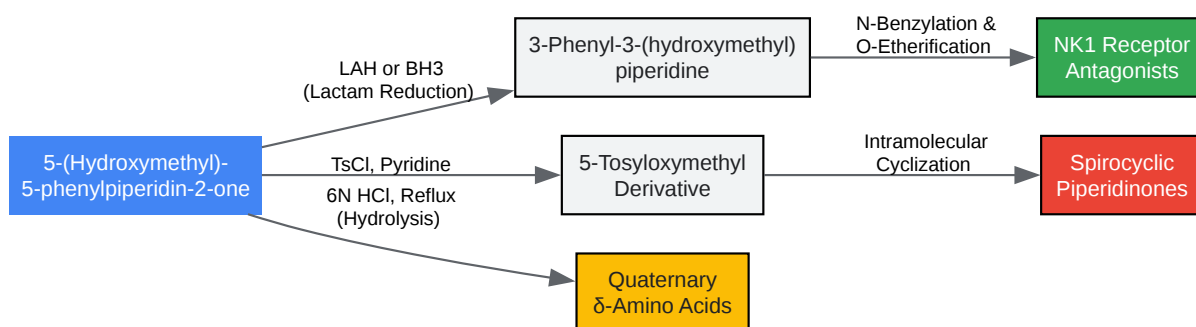
3-(hydroxymethyl)piperidines (after reduction), which can be derivatized to target the Substance P binding pocket.[1]

Pathway to MDM2 Inhibitors

Recent SAR studies (e.g., J. Med.[1] Chem.) highlight piperidinone scaffolds as inhibitors of the MDM2-p53 interaction. The C5-phenyl group mimics the hydrophobic residues (Phe19, Trp23, Leu26) of p53, filling the deep hydrophobic cleft on MDM2.[1]

Visualization of Synthetic Utility

The following diagram illustrates the divergent synthesis pathways available from this single intermediate.



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Figure 1: Divergent synthetic pathways from the 5-(Hydroxymethyl)-5-phenylpiperidin-2-one scaffold.[1]

Detailed Experimental Protocols

Protocol A: Chemoselective Reduction to 3-Phenyl-3-(hydroxymethyl)piperidine

Objective: Reduce the lactam carbonyl to a methylene group without over-reducing the phenyl ring or eliminating the hydroxyl group.[1] Challenge: The quaternary center creates steric bulk, making standard reductions sluggish. Reagent Choice: Borane-Dimethyl Sulfide (BH₃[1]·DMS) is preferred over LiAlH₄ for chemoselectivity and ease of workup.[1]

Materials:

- Substrate: **5-(Hydroxymethyl)-5-phenylpiperidin-2-one** (1.0 eq)[1]
- Reagent: $\text{BH}_3 \cdot \text{DMS}$ (2.0 M in THF, 3.0 eq)
- Solvent: Anhydrous THF
- Quench: Methanol, 10% HCl[1]

Step-by-Step Methodology:

- Setup: Flame-dry a 100 mL 2-neck round-bottom flask equipped with a reflux condenser and nitrogen inlet.
- Dissolution: Add the substrate (1.0 g, 4.87 mmol) and anhydrous THF (20 mL). Cool to 0°C in an ice bath.
- Addition: Add $\text{BH}_3 \cdot \text{DMS}$ (7.3 mL, 14.6 mmol) dropwise via syringe over 15 minutes.[1]
Caution: Gas evolution.
- Reaction: Allow the mixture to warm to room temperature, then heat to reflux (66°C) for 4 hours. Monitor by TLC (10% MeOH/DCM).[1] The amide carbonyl stretch (approx. 1660 cm^{-1}) should disappear from IR.[1]
- Quench (Critical): Cool to 0°C. Carefully add Methanol (10 mL) dropwise to destroy excess borane.
- Acid Hydrolysis: Add 10% HCl (10 mL) and reflux for 1 hour to break the amine-borane complex.
- Workup: Basify to pH 10 with 2M NaOH. Extract with DCM (3 x 30 mL). Dry combined organics over Na_2SO_4 and concentrate.
- Purification: The crude piperidine is often pure enough for the next step.[1] If not, purify via flash chromatography (DCM/MeOH/ NH_4OH 90:9:1).

Protocol B: Hydroxyl Activation (Tosylation)

Objective: Convert the primary alcohol into a leaving group for subsequent displacement (e.g., to create spiro-cycles or introduce amines).^[1]

Step-by-Step Methodology:

- Dissolution: Dissolve **5-(Hydroxymethyl)-5-phenylpiperidin-2-one** (1.0 eq) in anhydrous Pyridine (0.5 M concentration).
- Cooling: Cool to 0°C.
- Addition: Add p-Toluenesulfonyl chloride (TsCl, 1.2 eq) portion-wise.
- Catalysis: Add a catalytic amount of DMAP (0.1 eq) to accelerate the reaction.
- Timecourse: Stir at room temperature for 12–16 hours.
- Workup: Dilute with EtOAc, wash with 1M HCl (to remove pyridine), saturated NaHCO₃, and brine.
- Result: The resulting tosylate is a stable solid that can be reacted with primary amines or thiols to build complex side chains.^[1]

Scientific Validation & Troubleshooting

Self-Validating the Synthesis

- NMR Checkpoint: In ¹H NMR, the disappearance of the lactam NH (broad singlet ~6-7 ppm) and the shift of the C2 protons from ~2.3 ppm (alpha to carbonyl) to ~2.8-3.0 ppm (alpha to amine) confirms reduction.^[1]
- Stereochemistry: If using a chiral starting material, verify optical rotation after reduction.^[1] The quaternary center is stable, but harsh acidic hydrolysis (Protocol A, step 6) can cause minor racemization if prolonged excessively.

Common Pitfalls

- Poor Solubility: The intermediate is moderately polar.^[1] If it crashes out in THF during reduction, add a co-solvent like 1,4-dioxane.^[1]

- Incomplete Reduction: If the amine-borane complex is not fully hydrolyzed, the yield will be low.[1] Ensure the acid reflux step (Step 6) is vigorous.[1]

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